Application Notes and Protocols for the Quantification of 4-Nitroisoquinoline

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Compound of Interest	
Compound Name:	*4-Nitroisoquinoline*
CAS No.:	*36073-93-5*
Cat. No.:	*B1589690*

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Introduction: The Significance of 4-Nitroisoquinoline Quantification

4-Nitroisoquinoline (CAS No. 36073-93-5) is a heterocyclic aromatic compound of considerable interest in pharmaceutical and chemical research.[1] Its structure, featuring an isoquinoline backbone with a nitro group at the 4-position, makes it a valuable intermediate in the synthesis of a variety of biologically active molecules, including potential therapeutics.[1][2] The precise and accurate quantification of **4-nitroisoquinoline** is paramount for several reasons:

- Reaction Monitoring: In synthetic chemistry, tracking the consumption of **4-nitroisoquinoline** as a starting material or its formation as an intermediate is crucial for optimizing reaction conditions and maximizing yield.
- Purity Assessment: For its use in subsequent synthetic steps, particularly in drug development, the purity of **4-nitroisoquinoline** must be rigorously controlled. Quantitative analysis allows for the determination of its purity and the identification of any impurities.

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- Stability Studies: Understanding the degradation kinetics of **4-nitroisoquinoline** under various storage conditions is essential for ensuring its quality and shelf-life.

- Metabolic Studies: In a research context, quantitative methods are necessary to study the metabolic fate of **4-nitroisoquinoline** in biological systems.

This comprehensive guide provides detailed protocols for the quantification of **4-nitroisoquinoline** using three common analytical techniques: High-Performance Liquid Chromatography (HPLC), Gas Chromatography-Mass Spectrometry (GC-MS), and UV-Vis Spectrophotometry. The methodologies are designed to be robust and reliable, incorporating principles of analytical method validation as outlined by the International Council for Harmonisation (ICH) guidelines.

Physicochemical Properties of 4-Nitroisoquinoline

A foundational understanding of the physicochemical properties of **4-nitroisoquinoline** is essential for analytical method development.

Property	Value	Source
Molecular Formula	$C_9H_6N_2O_2$	[3]
Molecular Weight	174.16 g/mol	[3][4]
Appearance	Yellow to orange crystalline solid	[1]
Melting Point	Approximately 64.5 °C	[1]
Solubility	Limited solubility in water, moderate solubility in common organic solvents.	[1]

The presence of the nitro group and the aromatic isoquinoline ring system results in a chromophore that readily absorbs ultraviolet (UV) radiation, a property that is exploited in both HPLC-UV and UV-Vis spectrophotometric methods.[5][6]

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I. High-Performance Liquid Chromatography (HPLC) with UV Detection

Reverse-phase HPLC (RP-HPLC) coupled with a UV detector is a highly specific, sensitive, and widely adopted technique for the analysis of nitroaromatic compounds.[7][8] The method's strength lies in its ability to separate the analyte of interest from a complex mixture of starting materials, byproducts, and degradation products.

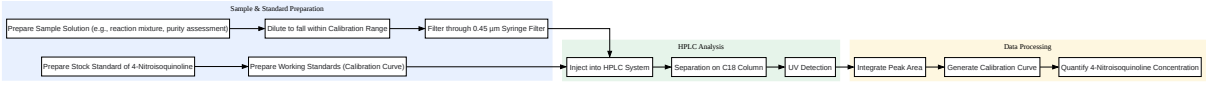
Causality Behind Experimental Choices

- Stationary Phase (Column): A C18 column is selected due to its hydrophobic nature, which provides excellent retention and separation for moderately polar aromatic compounds like **4-nitroisoquinoline**.

- Mobile Phase: A mixture of a polar organic solvent (acetonitrile or methanol) and an aqueous buffer is used to elute the analyte from the C18 column. The organic solvent modulates the retention time, while the buffer helps to maintain a consistent pH and improve peak shape. A gradient elution may be employed to optimize the separation of impurities with different polarities.

- Detection Wavelength: The UV detector is set at a wavelength where **4-nitroisoquinoline** exhibits maximum absorbance, thereby maximizing sensitivity. Based on the analysis of similar nitroaromatic and quinoline compounds, a wavelength in the range of 254 nm is a logical starting point.[7]

Experimental Workflow: HPLC Analysis



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Caption: Workflow for the quantification of **4-Nitroisoquinoline** by HPLC-UV.

Detailed Protocol: RP-HPLC Method

1. Materials and Reagents:

- **4-Nitroisoquinoline** reference standard (purity ≥ 98%)
- Acetonitrile (HPLC grade)
- Methanol (HPLC grade)
- Deionized water (18.2 MΩ·cm)
- Formic acid (or other suitable buffer component)
- 0.45 µm syringe filters (PTFE or nylon)

2. Instrumentation:

- HPLC system with a gradient pump, autosampler, column oven, and a UV-Vis or Photodiode Array (PDA) detector.
- C18 column (e.g., 4.6 x 150 mm, 5 µm particle size)

3. Chromatographic Conditions:

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Parameter	Recommended Setting
Mobile Phase A	0.1% Formic acid in Water
Mobile Phase B	Acetonitrile
Gradient	0-2 min: 20% B; 2-10 min: 20-80% B; 10-12 min: 80% B; 12-13 min: 80-20% B; 13-15 min: 20% B
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Detection Wavelength	254 nm

4. Preparation of Standard Solutions:

- Stock Standard (1000 µg/mL): Accurately weigh 10 mg of **4-nitroisoquinoline** reference standard and dissolve in 10 mL of acetonitrile in a volumetric flask.
- Working Standards: Prepare a series of working standards (e.g., 1, 5, 10, 25, 50, 100 µg/mL) by serial dilution of the stock standard with the mobile phase initial composition (80:20 Water:Acetonitrile).

5. Sample Preparation:

- Accurately weigh the sample containing **4-nitroisoquinoline**.
- Dissolve and dilute the sample with acetonitrile to an expected concentration within the calibration range.
- Filter the final solution through a 0.45 µm syringe filter before injection.

6. System Suitability:

- Inject the 25 µg/mL standard six times.

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- The relative standard deviation (RSD) of the peak area should be ≤ 2.0%.
- The tailing factor should be ≤ 2.0.
- The theoretical plates should be ≥ 2000.

7. Data Analysis:

- Construct a calibration curve by plotting the peak area versus the concentration of the working standards.
- Perform a linear regression analysis. The correlation coefficient (r^2) should be ≥ 0.999.
- Determine the concentration of **4-nitroisoquinoline** in the sample using the regression equation.

II. Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for the separation and identification of volatile and semi-volatile compounds.[9] It offers high sensitivity and selectivity, with the mass spectrometer providing structural information for unambiguous peak identification.[10] However, a critical consideration for nitroaromatic compounds is their potential for thermal degradation in the hot GC inlet.[11]

Causality Behind Experimental Choices

- Inlet Temperature: A lower inlet temperature or the use of a cold injection technique (if available) is recommended to minimize the thermal degradation of **4-nitroisoquinoline**.
- Column: A non-polar or mid-polarity capillary column (e.g., DB-5ms) is suitable for the separation of aromatic compounds.
- Oven Temperature Program: A temperature ramp is used to ensure the efficient elution of the analyte and separation from other components.
- Ionization Mode: Electron Ionization (EI) at 70 eV is a standard technique that produces reproducible fragmentation patterns for library matching and identification.

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Experimental Workflow: GC-MS Analysis



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Caption: Workflow for the quantification of **4-Nitroisoquinoline** by GC-MS.

Detailed Protocol: GC-MS Method

1. Materials and Reagents:

- **4-Nitroisoquinoline** reference standard (purity ≥ 98%)
- Ethyl acetate (GC grade) or another suitable solvent
- Internal standard (e.g., d8-naphthalene), if required

2. Instrumentation:

- GC system with a capillary column, autosampler, and a mass selective detector (MSD).
- DB-5ms or equivalent column (30 m x 0.25 mm, 0.25 µm film thickness)

3. GC-MS Conditions:

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Parameter	Recommended Setting
Inlet Temperature	250 °C (optimization may be required to minimize degradation)
Injection Mode	Splitless (or split, depending on concentration)
Carrier Gas	Helium at a constant flow of 1.0 mL/min
Oven Program	100 °C (hold 1 min), ramp at 15 °C/min to 280 °C (hold 5 min)
MS Source Temp.	230 °C
MS Quad Temp.	150 °C
Ionization Energy	70 eV
Acquisition Mode	Full Scan (m/z 50-300) for identification; Selected Ion Monitoring (SIM) for quantification
SIM Ions	m/z 174 (molecular ion), and other characteristic fragment ions

4. Preparation of Standard and Sample Solutions:

- Prepare stock and working standards of **4-nitroisoquinoline** in ethyl acetate.
- If using an internal standard, add a constant concentration to all standards and samples.
- Prepare sample solutions by dissolving in ethyl acetate to a concentration within the calibration range.

5. Data Analysis:

- Qualitative Analysis: Identify **4-nitroisoquinoline** by its retention time and by comparing its mass spectrum to a reference library.
- Quantitative Analysis: Generate a calibration curve by plotting the peak area (or the ratio of the analyte peak area to the internal standard peak area) against concentration. The correlation coefficient (r^2) should be ≥ 0.995.

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III. UV-Vis Spectrophotometry

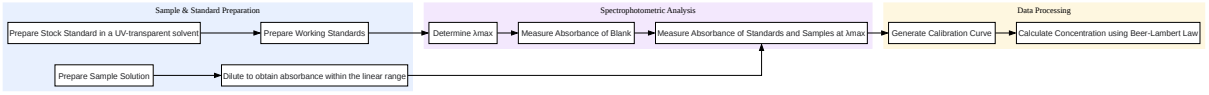
UV-Vis spectrophotometry is a simple, rapid, and cost-effective method for the quantification of compounds with chromophores.[9][12] While less specific than chromatographic methods, it is well-suited for the analysis of pure or simple mixtures of **4-nitroisoquinoline**.

Causality Behind Experimental Choices

- Solvent: A UV-transparent solvent in which **4-nitroisoquinoline** is soluble is chosen, such as methanol or ethanol.

- Analytical Wavelength (λmax): The wavelength of maximum absorbance (λmax) is determined by scanning a solution of **4-nitroisoquinoline** across the UV-Vis spectrum. Measuring at λmax provides the highest sensitivity and adherence to the Beer-Lambert law.

Experimental Workflow: UV-Vis Spectrophotometry



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